

Physical and chemical properties of ethyl 2-cyano-2-cyclopentylideneacetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Ethyl cyano(cyclopentylidene)acetate
Cat. No.:	B1267345

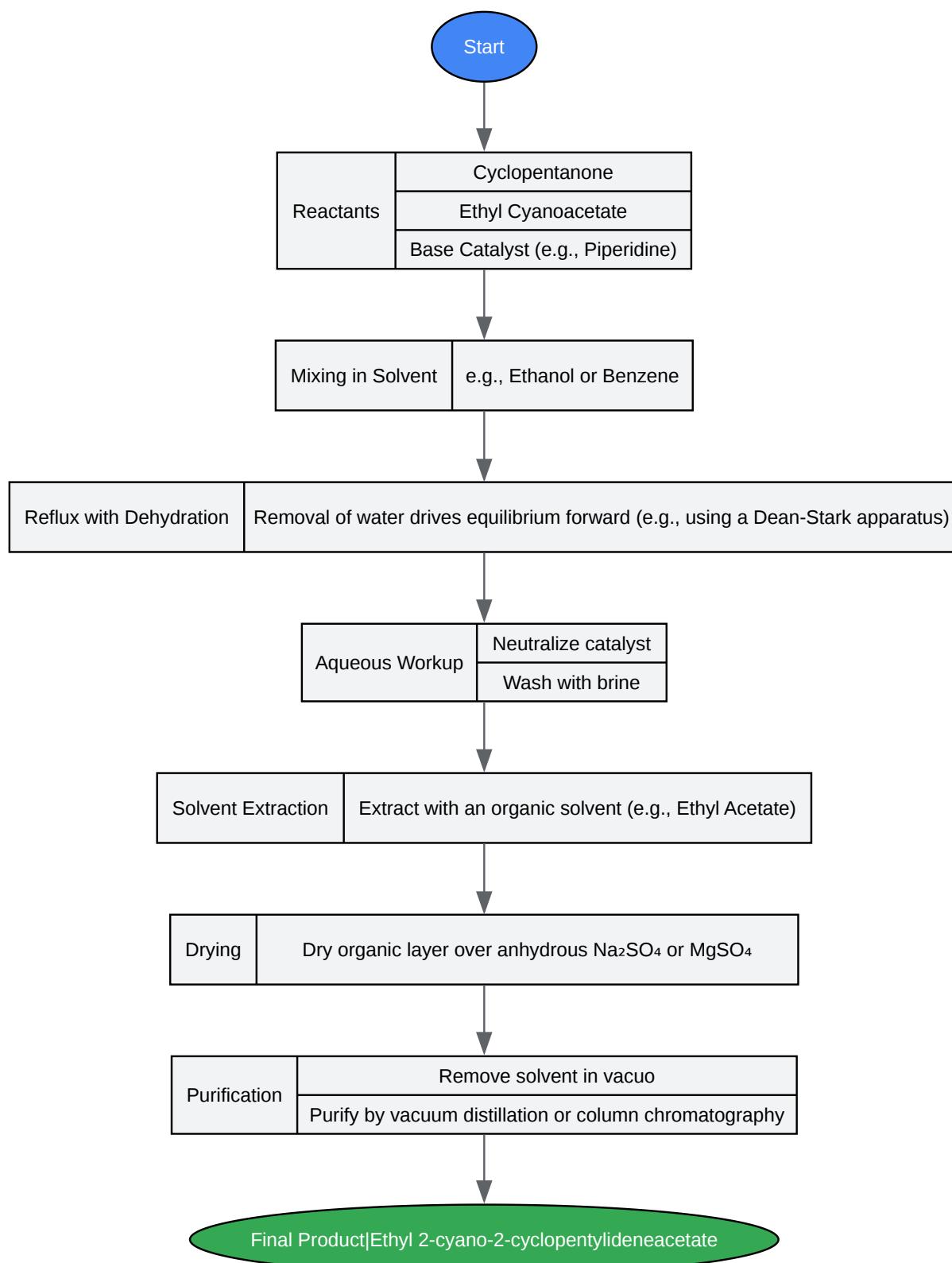
[Get Quote](#)

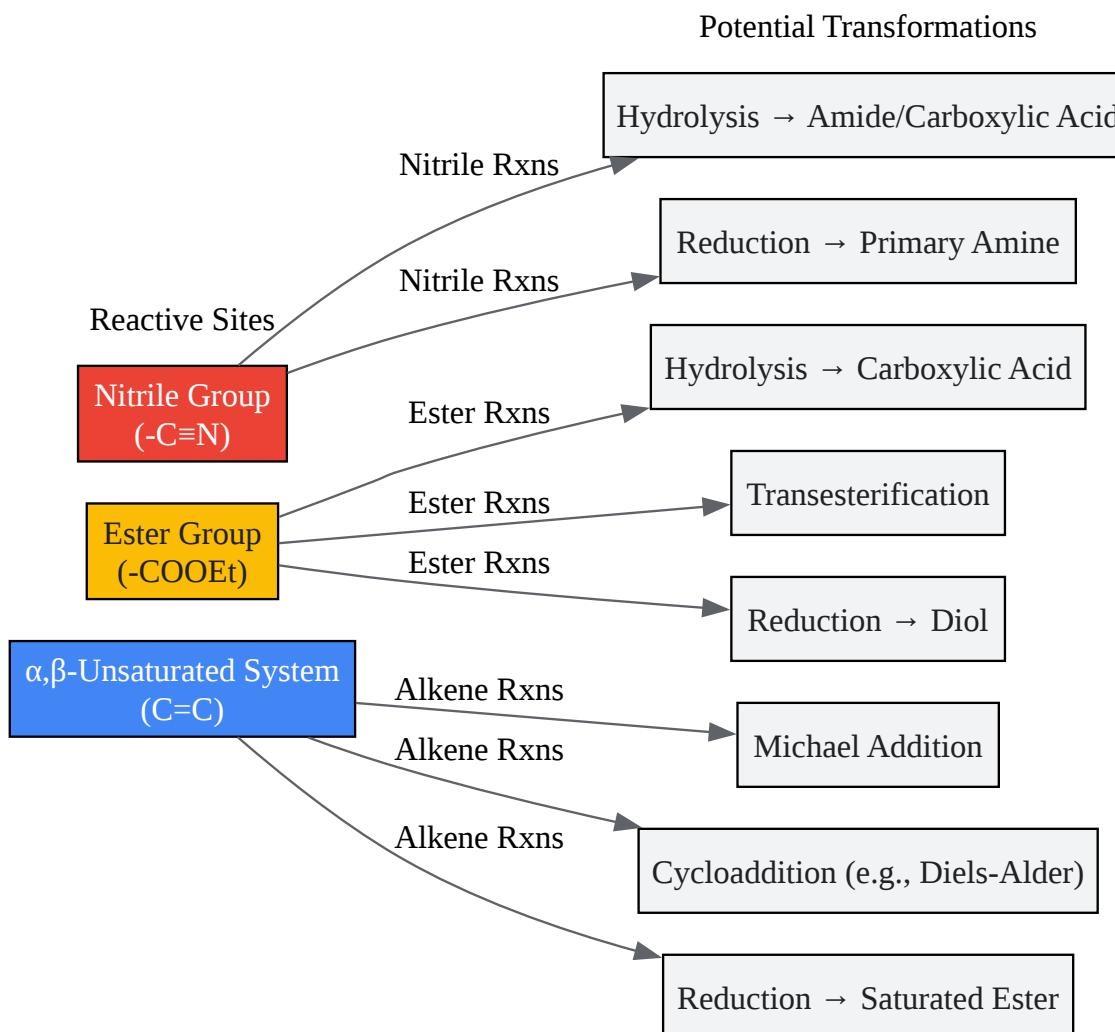
Introduction and Molecular Overview

Ethyl 2-cyano-2-cyclopentylideneacetate is a multifunctional organic compound characterized by the presence of an ester, a nitrile, and an α,β -unsaturated system conjugated with a cyclopentylidene ring. Its unique structural arrangement of electron-withdrawing groups and a reactive double bond makes it a valuable intermediate in organic synthesis, particularly for the construction of more complex molecular architectures relevant to medicinal chemistry and materials science. This guide will elucidate the fundamental properties and chemical behavior that underpin its utility.

Molecular Structure

The structural formula of ethyl 2-cyano-2-cyclopentylideneacetate reveals a compact and functionalized molecule. The core is a five-membered carbocyclic ring, which introduces a degree of rigidity and specific stereochemical possibilities in its derivatives.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Physical and chemical properties of ethyl 2-cyano-2-cyclopentylideneacetate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1267345#physical-and-chemical-properties-of-ethyl-2-cyano-2-cyclopentylideneacetate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com